

# Spectroscopic Analysis of Isopropylbenzaldehydes: A Technical Guide

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## Compound of Interest

Compound Name: **2-Isopropylbenzaldehyde**

Cat. No.: **B3021911**

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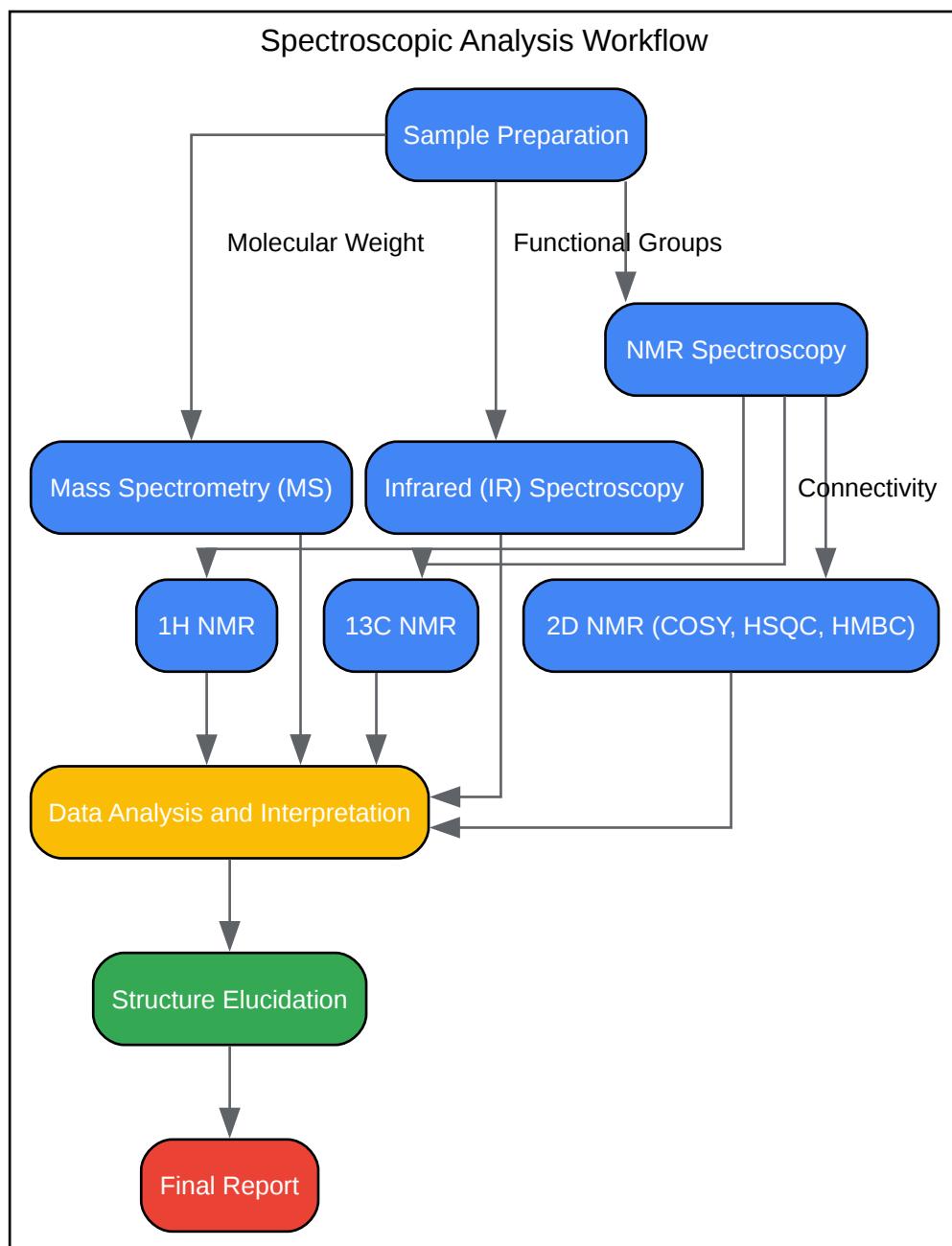
## Introduction

This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR) spectral data for isopropylbenzaldehydes. Due to a notable scarcity of detailed, publicly available experimental NMR data for **2-isopropylbenzaldehyde**, this document will focus primarily on the comprehensive spectroscopic analysis of its isomer, 4-isopropylbenzaldehyde (also known as cuminaldehyde). The detailed data for the 4-isomer serves as an instructive example for the spectroscopic characterization of this class of compounds. Where available, information for **2-isopropylbenzaldehyde** is included.

## Chemical Structures and Atom Numbering

The chemical structures and atom numbering schemes for **2-isopropylbenzaldehyde** and 4-isopropylbenzaldehyde are presented below. This numbering is used for the assignment of NMR signals.

Figure 1. Chemical Structure of **2-Isopropylbenzaldehyde**



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